

Procedures for using 1-(2-Isocyanatophenyl)piperidine in solid-phase peptide synthesis

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Compound of Interest

Compound Name: 1-(2-Isocyanatophenyl)piperidine

CAS No.: 892501-88-1

Cat. No.: B1612012

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Advanced N-Terminal Urea Derivatization in Solid-Phase Peptide Synthesis Using **1-(2-Isocyanatophenyl)piperidine**

Introduction & Mechanistic Rationale

Urea-linked peptidomimetics represent a critical class of compounds in modern drug discovery, offering enhanced proteolytic stability and unique hydrogen-bonding capabilities compared to native amide bonds[1]. The incorporation of specific aryl isocyanates, such as **1-(2-Isocyanatophenyl)piperidine** (CAS: 892501-88-1)[2], at the N-terminus of a resin-bound peptide provides a highly efficient route to generate these structures[3].

Causality of Experimental Design: In standard Fmoc-SPPS, the peptide chain is elongated from the C-terminus to the N-terminus[4]. Once the final sequence is assembled, the temporary N-terminal Fmoc group is removed to reveal a reactive primary or secondary amine[5]. Reacting this free amine with an isocyanate yields a stable urea linkage[1].

The selection of **1-(2-Isocyanatophenyl)piperidine** is strategic for drug design: the ortho-piperidine ring acts as a localized basic moiety that can modulate the physicochemical properties (e.g., solubility, pKa) of the resulting peptidomimetic, while the rigid aryl group restricts conformational flexibility to enhance target affinity. However, the ortho-substitution introduces significant steric hindrance. Consequently, standard isocyanate coupling protocols must be modified. Elevated equivalents of the isocyanate and the addition of a mild base (such as N,N-Diisopropylethylamine, DIPEA) are required to ensure the N-terminal amine remains fully deprotonated and nucleophilic enough to overcome the steric barrier[6].

Self-Validating Experimental Protocol

This protocol details the on-resin urea formation using **1-(2-Isocyanatophenyl)piperidine**. The workflow is designed as a self-validating system: each critical step is verified by a colorimetric assay (Kaiser test) before proceeding, ensuring that incomplete reactions do not carry over and complicate final purification[5].

Materials:

- Peptide-resin (synthesized via standard Fmoc-SPPS)[4]
- **1-(2-Isocyanatophenyl)piperidine** (CAS: 892501-88-1)[2]
- N,N-Diisopropylethylamine (DIPEA)
- Dimethylformamide (DMF) and Dichloromethane (DCM)
- Piperidine (20% v/v in DMF)[5]
- Cleavage Cocktail: Trifluoroacetic acid (TFA) / Triisopropylsilane (TIS) / Water (95:2.5:2.5)[5]

Step-by-Step Methodology:

Step 1: Resin Swelling and Fmoc Deprotection

- Transfer 0.1 mmol of the fully protected Fmoc-peptide-resin to a fritted reaction vessel. Swell the resin in 5 mL of DMF for 30 minutes to ensure optimal accessibility of the reactive sites[5].

- Drain the DMF and add 5 mL of 20% piperidine in DMF. Agitate for 5 minutes, drain, and repeat with a fresh solution for 15 minutes to ensure complete removal of the N-terminal Fmoc group[5].
- Wash the resin extensively with DMF (5 × 5 mL) and DCM (5 × 5 mL) to remove residual piperidine.
- Validation: Perform a Kaiser test. A positive result (deep blue resin beads) confirms the presence of the free primary amine.

Step 2: Isocyanate Coupling Mechanistic Note: Isocyanates are highly reactive electrophiles, but the ortho-piperidine group in **1-(2-Isocyanatophenyl)piperidine** creates a sterically demanding environment. To drive the reaction to completion, a 5-fold molar excess is utilized in a slightly basic environment[6].

- Dissolve 0.5 mmol (5 equivalents) of **1-(2-Isocyanatophenyl)piperidine** in 3 mL of anhydrous DMF.
- Add 0.5 mmol (5 equivalents) of DIPEA to the solution. The base prevents premature protonation of the N-terminal amine by any trace acidic impurities.
- Add the solution to the pre-swelled H₂N-peptide-resin.
- Agitate the reaction mixture at room temperature for 4 hours.
- Drain the reaction vessel and wash the resin sequentially with DMF (5 × 5 mL) and DCM (5 × 5 mL).
- Validation: Perform a Kaiser test. A negative result (yellow/colorless beads) confirms the complete conversion of the primary amine to the urea derivative. If the test is slightly positive, repeat the coupling step for an additional 2 hours.

Step 3: Cleavage and Global Deprotection

- Dry the urea-peptide-resin thoroughly under vacuum for 1 hour.

- Prepare 5 mL of the cleavage cocktail (TFA/TIS/H₂O, 95:2.5:2.5)[1]. The high concentration of TFA cleaves the peptide from the solid support and removes side-chain protecting groups, while TIS acts as a scavenger for reactive carbocations.
- Add the cocktail to the resin and agitate for 2.5 hours at room temperature[5].
- Filter the resin, collecting the cleavage solution. Wash the resin once with 2 mL of neat TFA and combine the filtrates.
- Precipitate the final urea-peptidomimetic by adding the filtrate dropwise into 30 mL of cold diethyl ether. Centrifuge, decant the ether, and dry the pellet for subsequent RP-HPLC purification.

Quantitative Data: Coupling Optimization

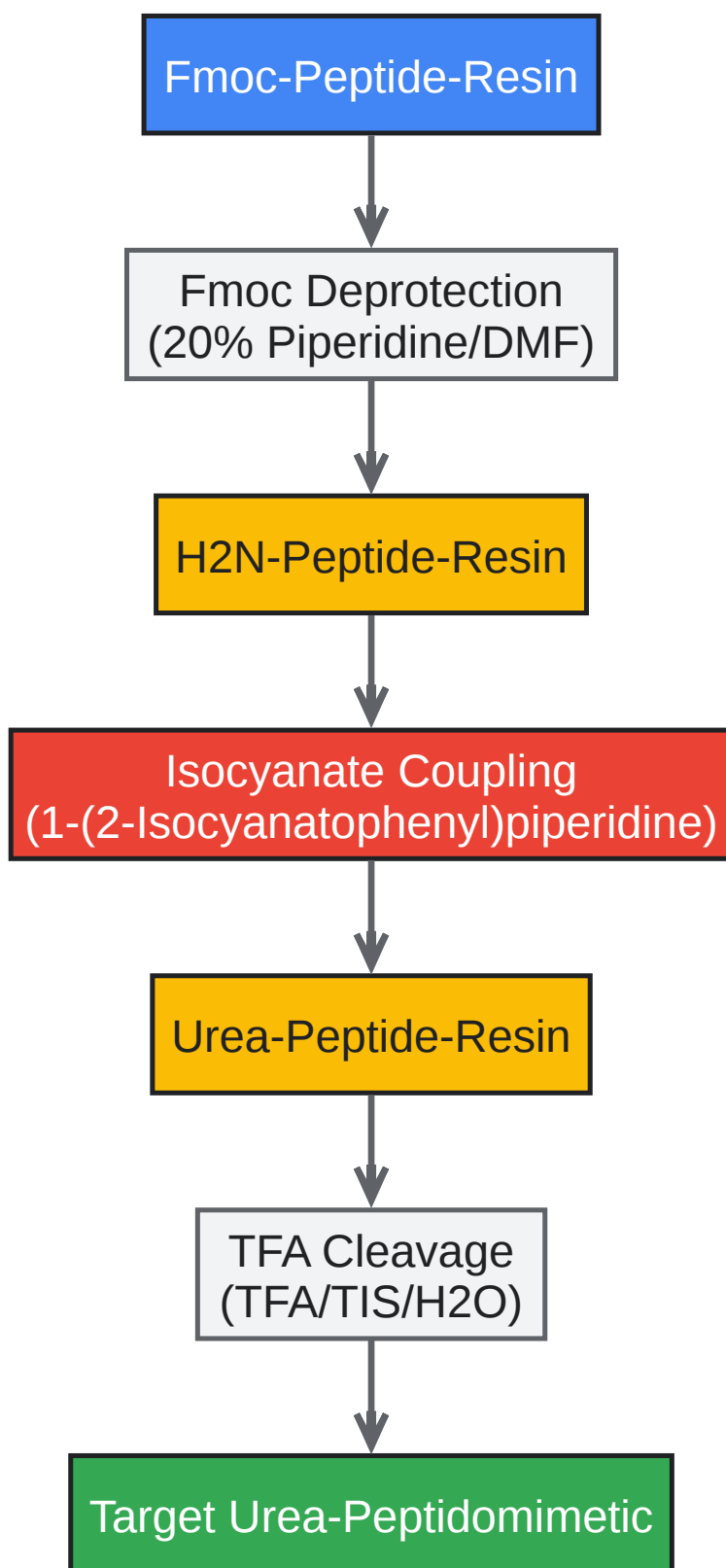
The following table summarizes the optimization of coupling conditions for **1-(2-Isocyanatophenyl)piperidine** onto a model resin-bound hexapeptide. Data demonstrates the necessity of extended reaction times and base catalysis to achieve high purity.

Equivalents (Isocyanate)	Base Added	Reaction Time	Kaiser Test Result	Crude Purity (LC-MS)	Yield (%)
2.0	None	1 hour	Positive (Blue)	45%	38%
3.0	DIPEA (3.0 eq)	2 hours	Trace Positive	72%	65%
5.0	None	4 hours	Trace Positive	81%	74%
5.0	DIPEA (5.0 eq)	4 hours	Negative (Yellow)	>95%	89%

Table 1: Optimization of on-resin urea formation using **1-(2-Isocyanatophenyl)piperidine**. The optimized condition (bold) ensures complete capping of the sterically hindered N-terminus.

Workflow Visualization

The following diagram illustrates the logical progression of the solid-phase modification, highlighting the transition from the Fmoc-protected state to the final cleaved peptidomimetic.



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Figure 1: Step-by-step workflow for N-terminal urea derivatization in SPPS.

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